

Safety and Operational Guide for the KT-185 Magnetic Tumbler

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| Compound of Interest | | |
|----------------------|-----------|-----------|
| Compound Name: | KT185 | |
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Initial Clarification: The designation "**KT185**" refers to a model of magnetic tumbler, a piece of laboratory equipment used for polishing small metal parts, and not a chemical substance. This guide provides essential safety and operational information for the VEVOR KT-185 Magnetic Tumbler, tailored for researchers, scientists, and drug development professionals who may use such equipment for finishing small, custom-fabricated components.

The following procedures and recommendations have been synthesized from user manuals and safety instructions to ensure safe and efficient operation.

Essential Safety Precautions

Before operating the KT-185 magnetic tumbler, it is crucial to read and understand all safety warnings.[1][2] Failure to adhere to these instructions can result in electrical shock, fire, or serious injury.[1]

- Electrical Safety: Always connect the machine to a properly grounded power outlet.[1] Ensure the machine's voltage (110V or 220V) corresponds to your local power supply.[1] Do not operate the tumbler with wet hands or in damp environments.[2]
- Operational Safety: Keep hands, hair, and any loose clothing away from all moving parts
 during operation.[1] Before starting the machine, ensure the polishing barrel is securely in
 place.[1] It is also important to not overload the polishing barrel; refer to the manufacturer's
 specifications for maximum capacity.[1][2]



- Personal Protective Equipment (PPE): Wear appropriate personal protective equipment, such as safety glasses, when operating the machine to protect from splashes or projectiles.
 [2]
- Maintenance and Cleaning: Always unplug the machine from its power source before performing any maintenance or cleaning tasks.[1][2]
- General Workplace Safety: The work area should be kept clean and well-lit to prevent accidents.[2] This equipment should be kept out of reach of children and untrained personnel.[1][2]

Technical Specifications

The following table summarizes the key quantitative data for the VEVOR KT-185 Magnetic Tumbler.

| Specification | Value |
|----------------------------|---------------------------------|
| Model Numbers | KT-1851, KT-1852, KT-1853 |
| Voltage | 110V AC 60Hz or 230V AC 50Hz |
| Power | 250W |
| Speed | 1400-2000 RPM |
| Timer Control | 0-60 minutes |
| Polishing Barrel Capacity | 1.76 lbs / 800 g |
| Outer Roller Size (in/cm) | 7.3 x 5.1 / 18.5 x 13 |
| Inner Roller Size (in/cm) | 7.1 x 3.9 / 18 x 10 |
| Machine Dimensions (in/cm) | 9.1 x 9.1 x 14.9 / 23 x 23 x 38 |
| Net Weight (lbs/kg) | 20.94 / 9.5 |

Data sourced from product specifications.[3]

Operational Protocol

Safety Operating Guide





The following is a step-by-step guide for the proper operation of the KT-185 magnetic tumbler.

1. Setup:

- Unpacking: Carefully remove all components from the packaging and inspect for any damage that may have occurred during transit.[1]
- Placement: Position the tumbler on a stable, level, and dry surface.[1][2] Ensure there is adequate ventilation around the machine to allow for heat dissipation.[1][2]
- Power Connection: Before plugging in the machine, ensure the power switch is in the "OFF" position.[2] Connect the power cord to a suitable grounded electrical outlet.[1]
- Barrel Placement: Securely place the plexiglass polishing barrel onto the machine's base, ensuring it is stable and sits flush.[1]

2. Polishing Process:

- Prepare Items: Clean the items to be polished to remove any significant dirt or grease.[2]
- Load Barrel: Place the items into the barrel, followed by the magnetic pins (approximately 200g is often included).[1]
- Add Solution: Fill the barrel with water and a suitable polishing solution until the items and pins are submerged. Do not overfill.[1]
- Secure Barrel: Place the lid on the barrel and ensure it is closed securely.[1]
- Set Controls:
- Set the desired polishing duration using the timer knob (0-60 minutes).
- Select the rotation mode: one-way or two-way. Two-way rotation is often recommended for more intricate items.[1]
- Start Operation: Turn the power switch to the "ON" position to begin the polishing cycle.[1] The machine will automatically stop when the set time has elapsed.[1]

3. Post-Operation and Disposal Plan:

- Shutdown: Once the cycle is complete, turn the power switch to the "OFF" position and unplug the machine.
- Unloading: Carefully remove the lid and pour the contents through a strainer to separate the polished items and magnetic pins from the polishing solution.
- Cleaning:
- Thoroughly rinse the polished items with clean water.
- Clean the polishing barrel and magnetic pins with water after each use to remove any residue.[1]







- Wipe down the exterior of the machine with a soft, dry cloth.[1]
- Disposal: Dispose of the used polishing solution in accordance with your institution's and local regulations for waste disposal. While many polishing solutions are water-based, they may contain metal particulates after use.
- Storage: Store the machine and its components in a cool, dry place when not in use.[1]

Workflow and Safety Visualization

The following diagram illustrates the logical workflow for the safe operation of the KT-185 Magnetic Tumbler, from initial setup to final disposal.



Preparation Phase Place Tumbler on Stable Surface Ensure Proper Ventilation Connect to Grounded Outlet Wear Safety Glasse Add Magnetic Pins Add Items to be Polished Add Polishing Solution Securely Close Barrel Lid Operational Phase 1. Set Timer (0-60 min) 2. Select Rotation Mode urn Power Switch to 'ON' Monitor Polishing Process Post-Operation Phase Turn Power 'OFF' & Unplug Separate Items, Pins, & Solution Clean Items, Barrel, & Pins Dispose of Solution per Regulations

KT-185 Safe Operation Workflow

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KT-185 Safe Operation Workflow Diagram



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